

Troubleshooting TINK-IN-1 off-target effects

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Compound of Interest

Compound Name: TINK-IN-1

Cat. No.: B12388016

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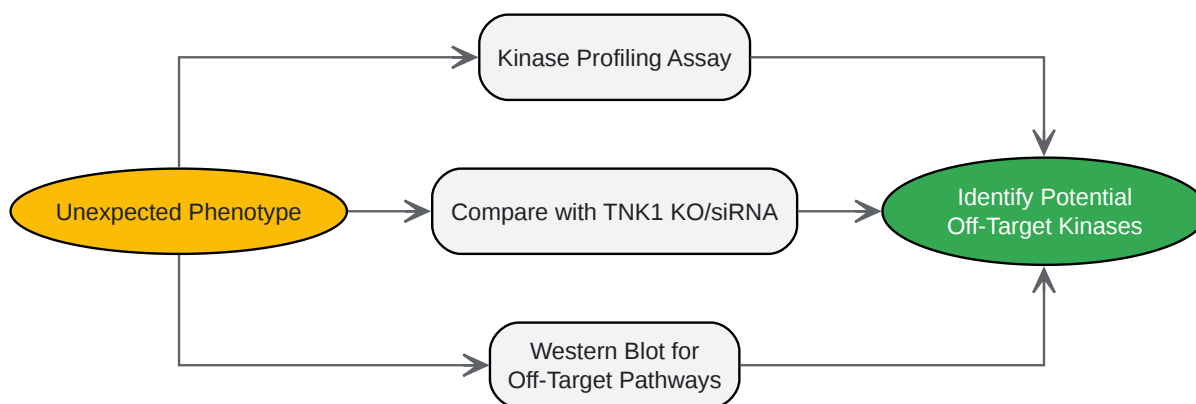
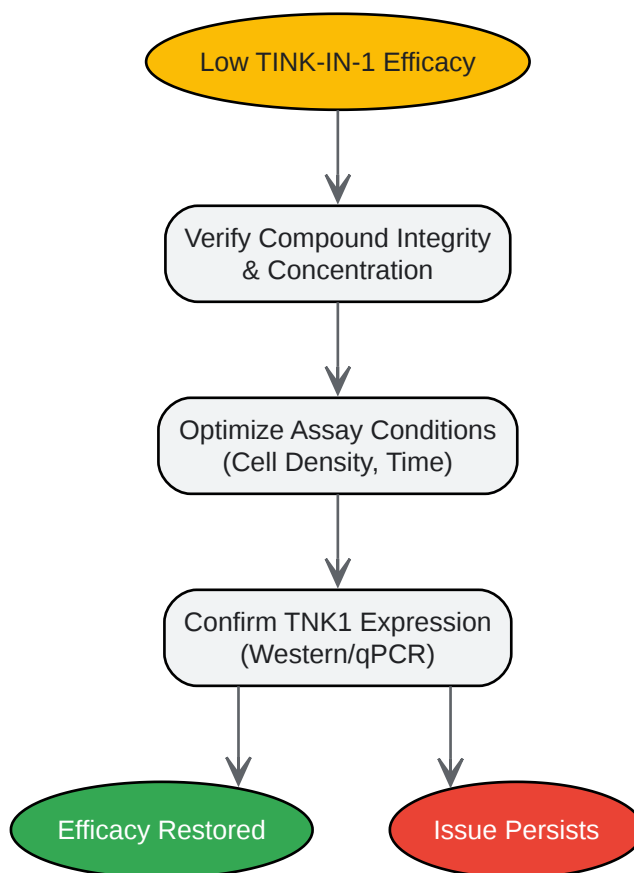
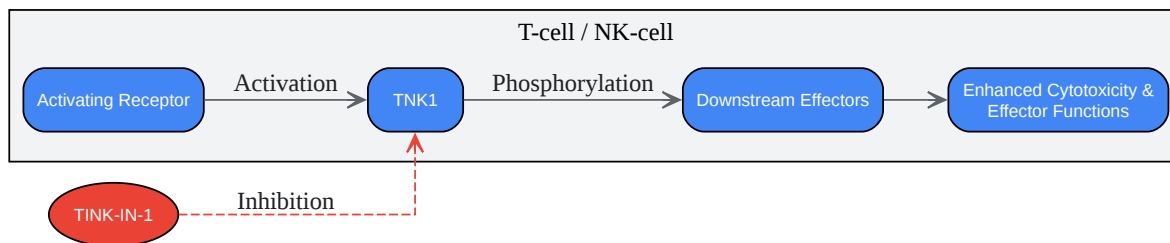
Technical Support Center: TINK-IN-1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **TINK-IN-1**, a novel kinase inhibitor. The information is intended for researchers, scientists, and drug development professionals to help address specific issues that may arise during experiments.

Frequently Asked Questions (FAQs)

1. What is the proposed mechanism of action for **TINK-IN-1**?

TINK-IN-1 is a potent and selective small molecule inhibitor of the T-cell/NK-cell Kinase 1 (TNK1), a key serine/threonine kinase involved in the downstream signaling of T-cell and NK-cell activating receptors. By inhibiting TNK1, **TINK-IN-1** is designed to modulate the cytotoxic activity of these immune cells, making it a potential tool for studying immune responses and for therapeutic development in areas like autoimmunity and oncology.



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